Clarification on "DNA31": A Conference, Not a Product

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name: DNA31	
Cat. No.: B10824799	Get Quote

A thorough review of scientific and web databases indicates that "**DNA31**" does not refer to a specific product, technology, or molecular agent available for benchmark studies. Instead, "**DNA31**" is the official short name for the 31st International Conference on DNA Computing and Molecular Programming.[1][2][3][4] This annual academic conference is a premier forum for researchers in the field to present the latest experimental and theoretical results in biomolecular computing.[1][2]

The conference brings together experts from mathematics, computer science, physics, chemistry, biology, and nanotechnology.[1][2] The topics discussed are broad and encompass the entire field of DNA-based computing and molecular programming, including areas such as:

- Algorithms and models for biomolecular computation

- Molecular switches, gates, and circuits

- Self-assembly of nanostructures

- Molecular robotics

- Information storage using DNA

- Synthetic biology and in vitro evolution[1]

Given that **DNA31** is an academic event and not a commercial product, there are no benchmark studies, comparative performance data, or standardized experimental protocols to

Tech Support

form the basis of a comparison guide as requested. The proceedings of the conference will contain numerous papers on different technologies and discoveries, but "**DNA31**" itself is the name of the forum, not a technology to be evaluated.[5][6]

Therefore, the creation of a comparison guide with quantitative data tables, detailed methodologies, and signaling pathway diagrams for a product named "**DNA31**" is not possible. The initial request appears to be based on a misunderstanding of the term.

> **Need Custom Synthesis?**
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
> *Email: info@benchchem.com or Request Quote Online.*

References

- 1. 31st International Conference on DNA Computing and Molecular Programming - Sciencesconf.org [dna31.sciencesconf.org]

- 2. 31st International Conference on DNA Computing and Molecular Programming (DNA31) | École normale supérieure de Lyon [ens-lyon.fr]

- 3. proceedings.com [proceedings.com]

- 4. isnsce.org [isnsce.org]

- 5. International Conference on DNA Computing and Molecular Programming [dna-computing.org]

- 6. 31st International Conference on DNA Computing and Molecular Programming (DNA 31) [drops.dagstuhl.de]

- To cite this document: BenchChem. [Clarification on "DNA31": A Conference, Not a Product]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10824799#benchmark-studies-involving-dna31]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com